

Ethylhydrazine molecular weight and formula

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Compound of Interest

Compound Name: *Ethylhydrazine*

Cat. No.: *B1196685*

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An In-depth Technical Guide on **Ethylhydrazine**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This guide provides the core molecular information for **ethylhydrazine**.

Molecular and Physical Properties

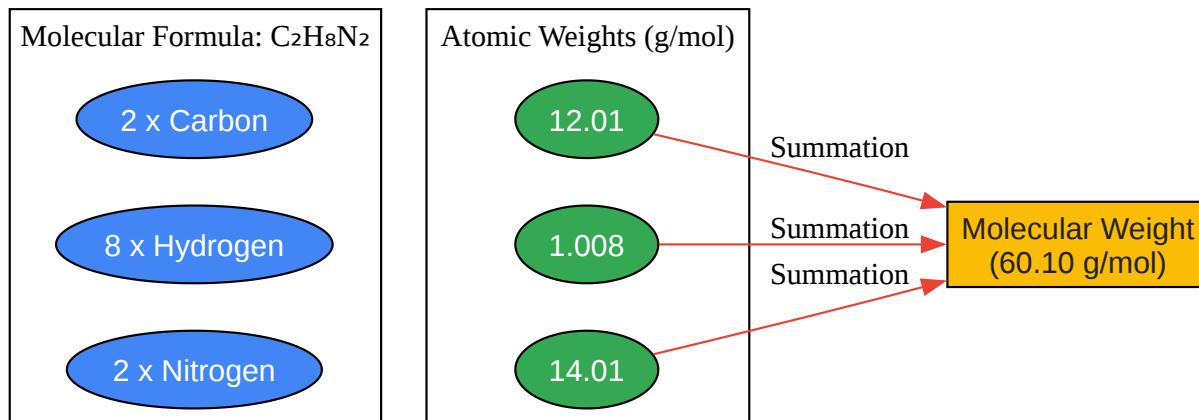
Ethylhydrazine is a chemical compound with the molecular formula C₂H₈N₂.^{[1][2]} Its molecular weight is approximately 60.10 g/mol .^{[1][3]}

The following table summarizes the key molecular data for **ethylhydrazine**:

Property	Value	Source
Molecular Formula	C ₂ H ₈ N ₂	PubChem ^[1] , NIST ^[2]
Molecular Weight	60.10 g/mol	PubChem ^[1]
IUPAC Name	ethylhydrazine	PubChem ^[1]
CAS Registry Number	624-80-6	NIST ^[2]

Logical Relationship of Molecular Formula and Weight

The molecular weight of a compound is derived from the sum of the atomic weights of its constituent atoms, as defined by its molecular formula.



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Caption: Calculation of molecular weight from the molecular formula.

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